

Celangulin V: A Technical Guide to a Novel Botanical Insecticide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Celangulin V

Cat. No.: B15363912

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Celangulin V, a sesquiterpenoid β -dihydroagarofuran extracted from the root bark of *Celastrus angulatus*, represents a promising avenue in the development of novel botanical insecticides. Its unique mode of action and efficacy against various agricultural pests have positioned it as a significant lead compound for bio-rational pest management strategies. This technical guide provides an in-depth overview of **Celangulin V**, focusing on its insecticidal properties, mechanism of action, and the experimental methodologies used to evaluate its efficacy.

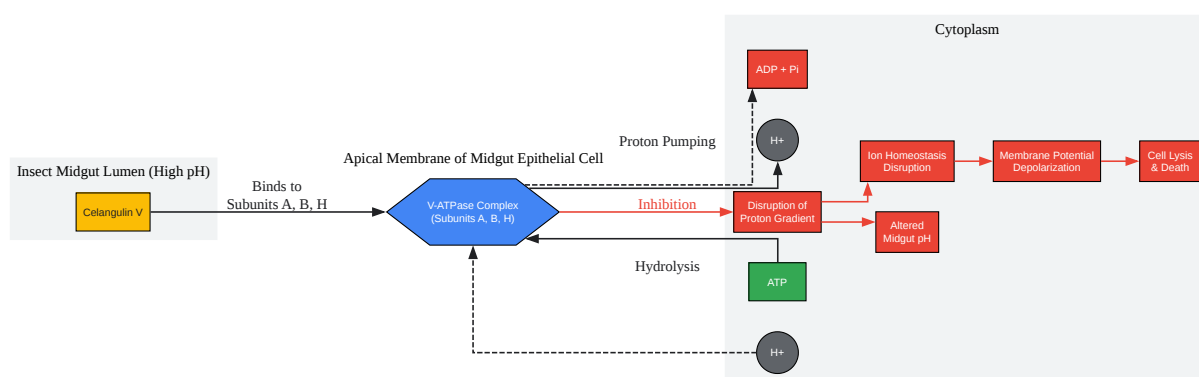
Mechanism of Action: V-ATPase Inhibition

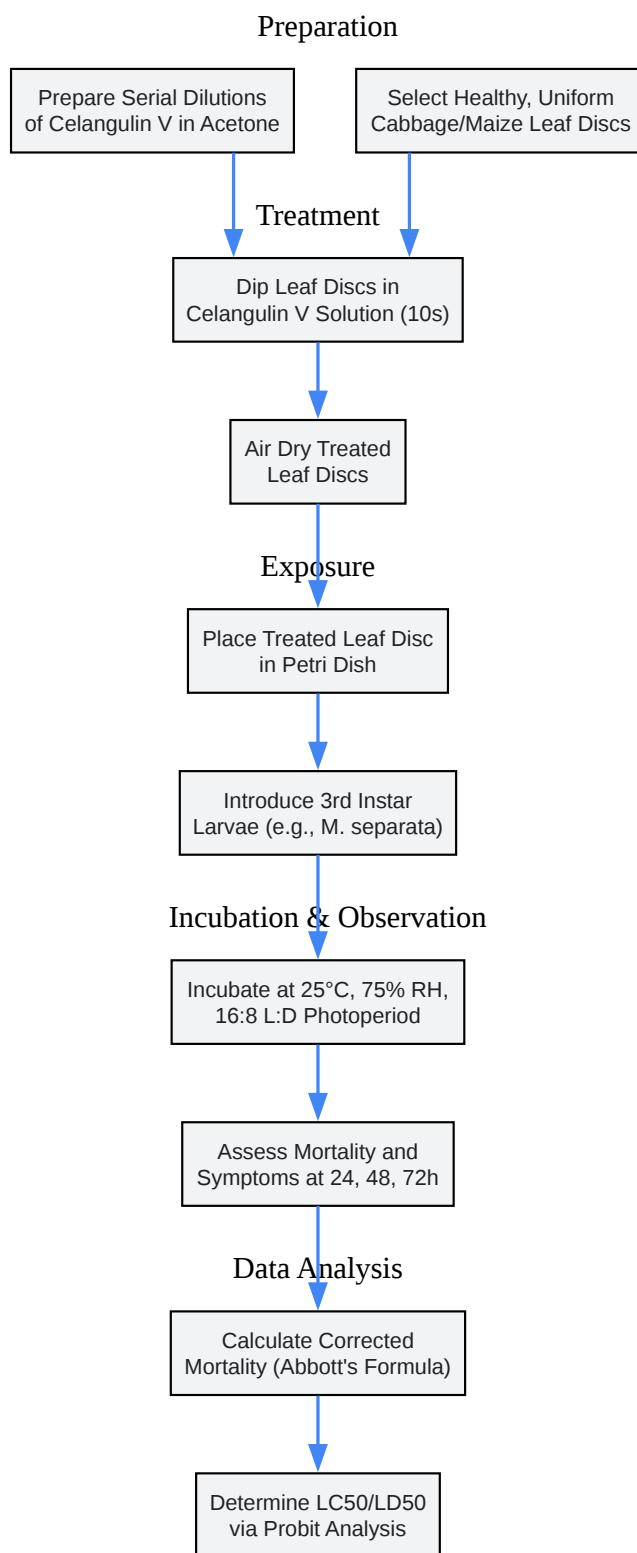
The primary insecticidal activity of **Celangulin V** stems from its potent and specific inhibition of the vacuolar-type H⁺-ATPase (V-ATPase) in the midgut of susceptible insect larvae.^{[1][2][3][4]} V-ATPase is a multi-subunit enzyme responsible for pumping protons across membranes, a critical process for maintaining the high pH of the lepidopteran midgut and for energizing secondary transport systems.

Celangulin V acts as a non-competitive inhibitor, binding to the V-ATPase complex, with evidence suggesting interaction with subunits A, B, and H.^[5] This binding competitively inhibits ATP hydrolysis at the enzyme's catalytic site. The subsequent disruption of the proton gradient across the apical membrane of the midgut epithelial cells triggers a cascade of physiological events, including:

- **Alteration of Midgut pH:** The inhibition of proton pumping leads to a decrease in the luminal pH of the midgut, disrupting the optimal conditions for digestive enzymes.
- **Disruption of Ion Homeostasis:** The collapse of the proton motive force impairs the function of secondary transporters that rely on the proton gradient, leading to an imbalance of ions within the midgut cells.
- **Depolarization of Membrane Potential:** The altered ion flow results in the depolarization of the apical membrane potential of the midgut cells.[\[6\]](#)
- **Cellular Damage and Lysis:** The sustained disruption of cellular homeostasis leads to swelling of mitochondria, vesiculation of the endoplasmic reticulum, and ultimately, lysis of the midgut epithelial cells, causing leakage of cellular contents into the gut lumen.[\[7\]](#)

This cascade of events culminates in feeding cessation, paralysis, and eventual death of the insect.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Insight into the Mode of Action of Celangulin V on the Transmembrane Potential of Midgut Cells in Lepidopteran Larvae - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Separation of Binding Protein of Celangulin V from the Midgut of Mythimna separata Walker by Affinity Chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Synthesis and insecticidal activities of new ether-derivatives of Celangulin-V - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Insight into the Mode of Action of Celangulin V on the Transmembrane Potential of Midgut Cells in Lepidopteran Larvae - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Ultrastructural effects of Celangulin V on midgut cells of the oriental armyworm, Mythimna separata walker (Lepidoptera: Noctuidae) - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Celangulin V: A Technical Guide to a Novel Botanical Insecticide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15363912#celangulin-v-as-a-potential-botanical-insecticide\]](https://www.benchchem.com/product/b15363912#celangulin-v-as-a-potential-botanical-insecticide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com